

4-Iodopyrimidine CAS number and supplier information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Iodopyrimidine**

Cat. No.: **B154834**

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An In-depth Technical Guide to 4-Iodopyrimidine

This guide provides comprehensive technical information on **4-Iodopyrimidine**, including its chemical properties, supplier details, and insights into its applications in research. The content is tailored for researchers, scientists, and professionals in the field of drug development.

Chemical and Physical Properties

4-Iodopyrimidine is a halogenated derivative of pyrimidine. Its chemical and physical properties are summarized in the table below.

Property	Value
CAS Number	31462-57-4
Molecular Formula	C ₄ H ₃ IN ₂
Molecular Weight	205.98 g/mol
Appearance	White to light yellow crystalline solid
Synonyms	Pyrimidine, 4-iodo-

Supplier Information

4-Iodopyrimidine is available from various chemical suppliers. The following table lists some of the suppliers and their respective product numbers.

Supplier	Product Number / Reference
Santa Cruz Biotechnology	sc-273393
CymitQuimica	IN-DA00CL02, TR-I719505
AChemBlock	V155664 (for 2-fluoro-4-iodopyrimidine)
ChemicalBook	CB7185031

Note: Availability and product details are subject to change. Please refer to the suppliers' websites for the most current information.

Experimental Protocols

Synthesis of 5-Iodo Pyrimidine Derivatives via Mechanical Grinding

This section details a solvent-free method for the iodination of pyrimidine derivatives.

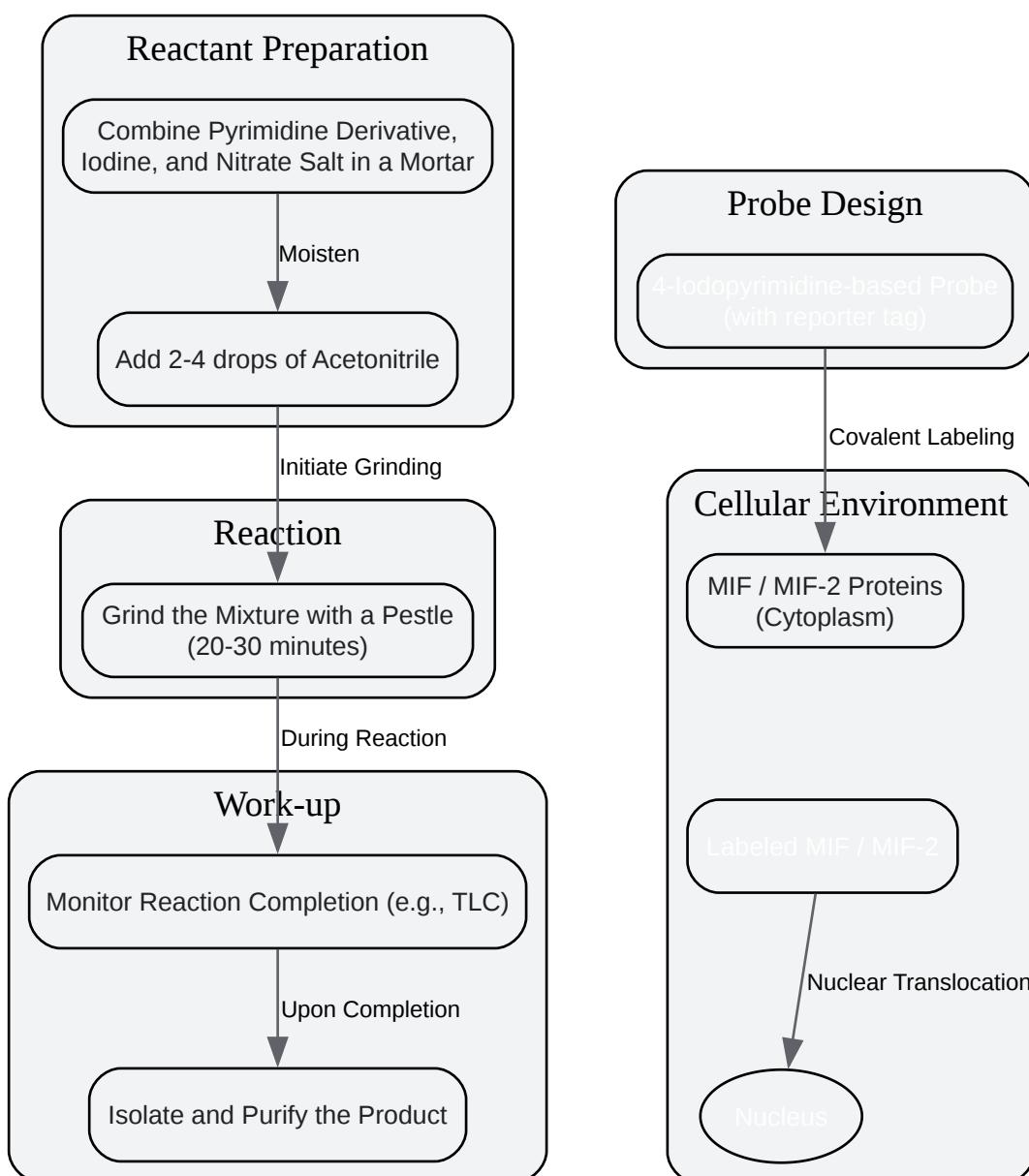
Materials:

- Uracil or Cytosine (4.4 mmol)
- Iodine (solid, 1.12 mmol)
- Nitrate salts (e.g., AgNO_3 , NaNO_3) (9 mmol)
- Acetonitrile (2-4 drops)
- Mortar and pestle

Procedure:

- Combine the pyrimidine derivative (uracil or cytosine), solid iodine, and the selected nitrate salt in a mortar.

- Add 2-4 drops of acetonitrile to the mixture.
- Grind the mixture using a pestle for 20-30 minutes. The reaction is exothermic and will produce a violet-colored, tacky solid.
- Monitor the reaction completion through appropriate analytical methods (e.g., TLC).
- Upon completion, the product can be isolated and purified using standard laboratory techniques.



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- To cite this document: BenchChem. [4-Iodopyrimidine CAS number and supplier information]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b154834#4-iodopyrimidine-cas-number-and-supplier-information\]](https://www.benchchem.com/product/b154834#4-iodopyrimidine-cas-number-and-supplier-information)

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